

Validating reference standards for 2-Amino-5-iodo-4-methylphenol

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Compound of Interest

Compound Name: 2-Amino-5-iodo-4-methylphenol

Cat. No.: B15202768

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Title: Validating Reference Standards for **2-Amino-5-iodo-4-methylphenol**: A Comparative Guide to Mass Balance vs. qNMR

Executive Summary & Strategic Context

2-Amino-5-iodo-4-methylphenol is a specialized halogenated intermediate, often utilized as a pharmacophore scaffold in the synthesis of benzoxazole-based kinase inhibitors or as a precursor in coupling reactions (e.g., Sonogashira or Suzuki) where the iodine moiety serves as a reactive handle.

For drug development professionals, the integrity of this reference standard is non-negotiable. A "Certificate of Analysis" (CoA) from a vendor is insufficient for GMP/GLP campaigns without in-house verification. This guide compares the two primary methodologies for assigning potency to this standard: the Classical Mass Balance Approach (subtractive) and Quantitative NMR (qNMR) (relative primary).

The Core Thesis: While Mass Balance is the historical industry default, qNMR offers a superior, metrologically traceable alternative for iodinated phenolic intermediates that may degrade during the extensive drying or heating required for thermal analysis.

Comparative Analysis: Mass Balance vs. qNMR

The following table objectively compares the performance of the two validation strategies specifically for **2-Amino-5-iodo-4-methylphenol**.

Feature	Method A: Classical Mass Balance	Method B: Quantitative NMR (qNMR)
Principle	Subtractive:	Relative Primary: Direct ratio against a NIST-traceable Internal Standard (IS).
Primary Risk	Overestimation of Purity. If an impurity is not detected (e.g., UV-inactive salts or trapped solvents not seen in TGA), the purity is calculated falsely high.	Peak Overlap. Requires distinct signals. The iodine atom at C5 simplifies the aromatic region, aiding separation.
Sample Requirement	High (>100 mg). Requires separate aliquots for HPLC, Karl Fischer (KF), TGA, and Residue on Ignition (ROI).	Low (<20 mg). Non-destructive (sample can be recovered if necessary).
Suitability for Iodides	Moderate. Iodine-carbon bonds can be labile. High temperatures in TGA/ROI can cause de-iodination or sublimation before decomposition.	Excellent. Performed in solution at ambient temperature, preserving the iodine moiety.
Uncertainty ()	Typically $\pm 0.5\%$ to 1.0% . Compounded errors from multiple instruments.	Typically $\pm 0.1\%$ to 0.5% . Dependent mainly on weighing and IS purity.
Cost/Time	High. 3-4 days for full suite (Method Dev + Execution).	Low. <4 hours for sample prep and acquisition.

Detailed Experimental Protocols

Protocol A: The Mass Balance System (HPLC Purity Profiling)

Objective: To quantify organic impurities (Related Substances) for the subtractive calculation.

Critical Insight: The iodine atom makes the molecule lipophilic, but the amino group adds polarity. A standard C18 column with acidic modification is required to prevent peak tailing of the amine.

Step-by-Step Methodology:

- Column Selection: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μ m) or equivalent.
- Mobile Phase Preparation:
 - Solvent A: 0.1% Trifluoroacetic acid (TFA) in Water (Suppresses amine ionization, sharpening peaks).
 - Solvent B: Acetonitrile (ACN).
- Gradient Program:
 - T=0 min: 5% B
 - T=20 min: 90% B (Hold 5 min)
 - T=25.1 min: 5% B (Re-equilibrate 5 min)
- Sample Preparation: Dissolve 10 mg of standard in 10 mL of 50:50 Water:ACN. Note: Protect from light (amber glassware) to prevent photo-deiodination.
- Detection: UV at 254 nm (primary) and 210 nm (for non-aromatic impurities).
- Data Analysis: Integrate all peaks >0.05% area.
 - Specific Impurity Marker: Look for 2-Amino-4-methylphenol (Starting Material).^{[1][2][3]} It will elute earlier than the iodinated target due to lower lipophilicity.

Supporting Tests (Required for Mass Balance):

- Karl Fischer (KF): Coulometric titration for water content.
- Residue on Ignition (ROI): Sulfated ash method (USP <281>) to quantify inorganic salts.
- Residual Solvents: GC-Headspace for trapped synthesis solvents (e.g., DCM, Ethyl Acetate).

Protocol B: The qNMR System (The "Gold Standard")

Objective: Direct potency assignment using an Internal Standard (IS). Critical Insight: The aromatic proton at Position 6 (ortho to the amino group) and Position 3 (ortho to the hydroxyl) will appear as singlets due to the iodine substitution at C5 and methyl at C4, simplifying integration.

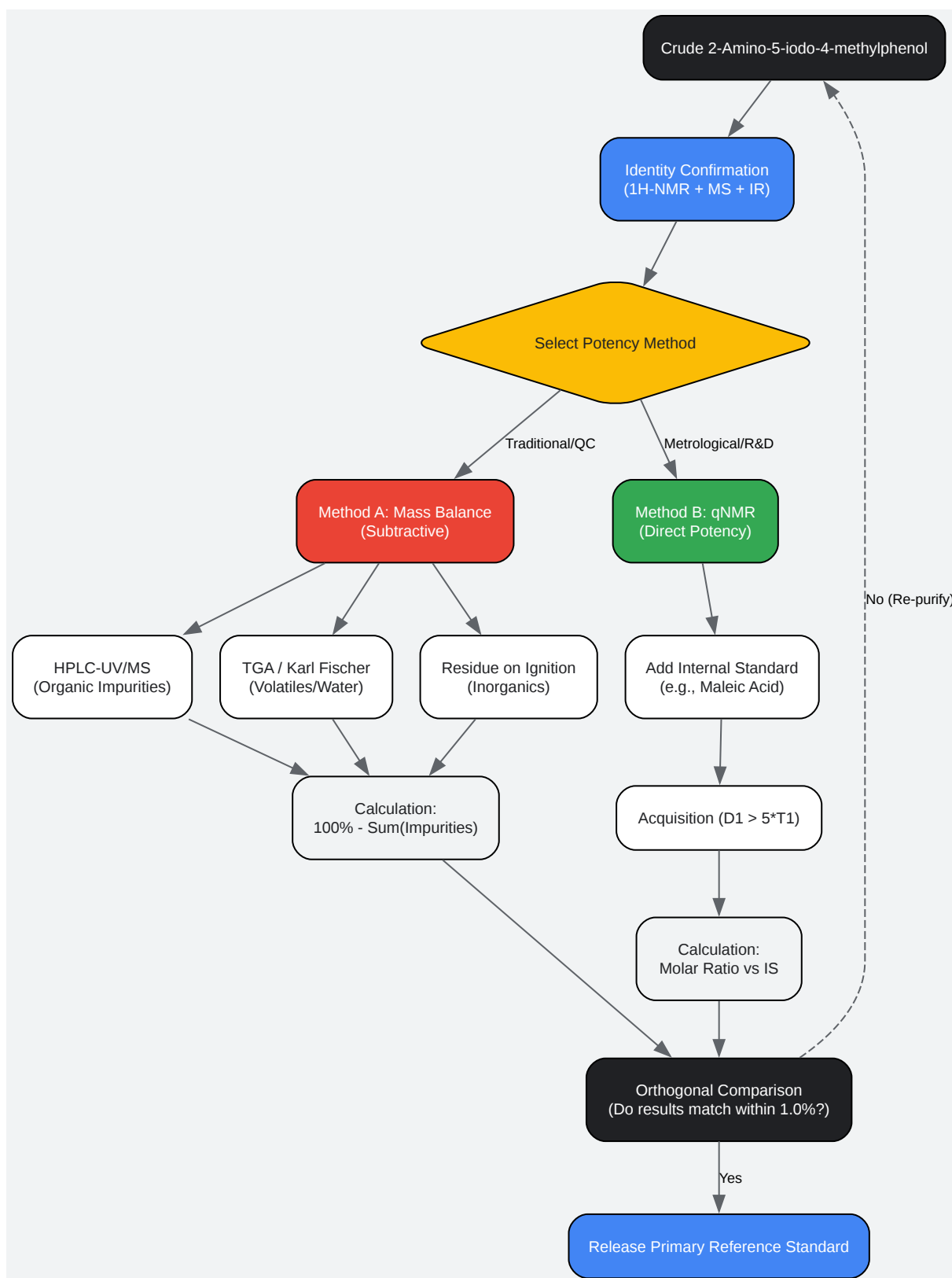
Step-by-Step Methodology:

- Internal Standard Selection: Maleic Acid (TraceCERT® or NIST SRM).
 - Why? High purity, distinct singlet at ~6.3 ppm (D2O/DMSO), unlikely to overlap with the aromatic protons of the aminophenol (typically 6.5–7.5 ppm).
- Solvent: DMSO-d6 (Ensures full solubility of the phenolic compound).
- Preparation:
 - Weigh ~15 mg of **2-Amino-5-iodo-4-methylphenol** () into a vial (Precision: 0.001 mg).
 - Weigh ~10 mg of Maleic Acid () into the same vial.
 - Dissolve in 0.7 mL DMSO-d6.
- Acquisition Parameters (Bruker 400 MHz or higher):
 - Pulse Angle: 90°^[4]

- Relaxation Delay (D1): 60 seconds (Crucial: T1 relaxation for protons adjacent to Iodine/Quadrupolar nuclei can be slow; insufficient D1 leads to integration errors).
- Scans: 16 or 32.
- Temperature: 298 K.
- Calculation:
 - Where
 - = Integral area,
 - = Number of protons,
 - = Molar mass,
 - = Purity.^[5]^[6]^[7]

Visualization of Validation Logic

The following diagram illustrates the decision matrix for validating this specific reference standard, highlighting the "Orthogonal Check" required for high-integrity data.



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Caption: Figure 1. Orthogonal validation workflow comparing Mass Balance and qNMR pathways for reference standard qualification.

Expert Insights & Troubleshooting

The "Iodine Effect" on Stability

Iodinated phenols are susceptible to photolytic de-iodination.

- Observation: If your HPLC chromatogram shows a small peak growing at RRT ~0.8 (relative to the main peak) over time, this is likely the de-iodinated species (2-Amino-4-methylphenol).
- Mitigation: All validation solutions must be prepared in amber glassware. The autosampler temperature should be set to 4°C.

Hygroscopicity of Aminophenols

The amino and hydroxyl groups facilitate hydrogen bonding.

- Observation: TGA might show a gradual weight loss rather than a sharp step, indicating bound water.
- Mitigation: Do not rely solely on TGA. Coulometric Karl Fischer is mandatory for this compound to distinguish between surface moisture and bound hydrates.

qNMR Relaxation Times

The presence of the Iodine nucleus (large quadrupole moment) can affect the relaxation times of adjacent protons.

- Observation: Integration values for the aromatic protons adjacent to Iodine are consistently lower than expected.
- Mitigation: Measure

for all protons. Ensure the Relaxation Delay (

) is set to at least

(typically >30s for these rigid aromatics) to ensure 99.3% magnetization recovery.

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